

# 3-Ethyl-4-octanone as a volatile organic compound (VOC)

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## Compound of Interest

Compound Name: 3-Ethyl-4-octanone

Cat. No.: B1595360

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## 3-Ethyl-4-octanone: A Technical Guide for Researchers

An In-depth Technical Guide on the Volatile Organic Compound **3-Ethyl-4-octanone** for Researchers, Scientists, and Drug Development Professionals.

This technical guide provides a comprehensive overview of the volatile organic compound (VOC) **3-Ethyl-4-octanone**, covering its chemical and physical properties, synthesis methodologies, and current understanding of its biological significance. This document is intended to serve as a valuable resource for researchers and professionals in drug development and related scientific fields.

## Chemical and Physical Properties

**3-Ethyl-4-octanone** is a branched-chain aliphatic ketone.<sup>[1][2]</sup> It is recognized for its characteristic sweet and fruity aroma, which has led to its primary applications in the flavor and fragrance industries.<sup>[1][3]</sup> Additionally, it serves as a chemical intermediate in the synthesis of other organic compounds.<sup>[1]</sup>

Below is a summary of the key quantitative data for **3-Ethyl-4-octanone**:

Property	Value	Source(s)
Molecular Formula	C <sub>10</sub> H <sub>20</sub> O	[1][3][4]
Molecular Weight	156.27 g/mol	[1][4][5]
CAS Number	19781-29-4	[3][4][5]
Appearance	Clear, colorless liquid	[1]
Odor	Sweet, fruity	[1]
Density	0.817 g/cm <sup>3</sup> at 20°C	[1][3]
Boiling Point	199.3 °C at 760 mmHg	[1][3]
Vapor Pressure	0.345 mmHg at 25°C	[1][3]
Refractive Index	1.42 at 20°C	[1][3]
LogP (Octanol/Water Partition Coefficient)	3.18	[1]
Flash Point	69.9 °C	[3]

## Synthesis of 3-Ethyl-4-octanone

The primary route for the synthesis of **3-Ethyl-4-octanone** is through the oxidation of its corresponding secondary alcohol, 3-ethyl-4-octanol.[2] Other described methods include the alkylation of 3-octanone.[1]

## Experimental Protocol: Jones Oxidation of 3-ethyl-4-octanol

This protocol describes a representative method for the synthesis of **3-Ethyl-4-octanone** using Jones reagent, a solution of chromium trioxide in sulfuric acid.[6][7] This is a classic and effective method for the oxidation of secondary alcohols to ketones.[6][7]

Materials:

- 3-ethyl-4-octanol

- Acetone (anhydrous)
- Jones reagent (Chromium trioxide ( $\text{CrO}_3$ ) dissolved in concentrated sulfuric acid and water)
- Isopropyl alcohol
- Diethyl ether
- Saturated sodium bicarbonate solution
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate
- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Ice bath
- Separatory funnel
- Rotary evaporator
- Distillation apparatus

Procedure:

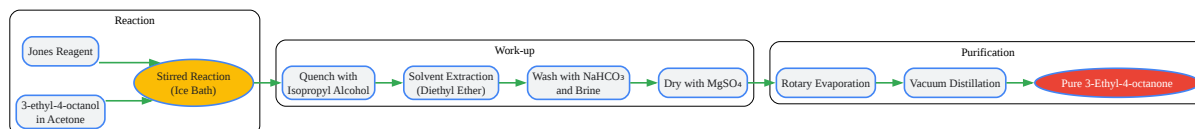
- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar and a dropping funnel, dissolve 3-ethyl-4-octanol in acetone. Place the flask in an ice bath to maintain a low temperature.
- **Addition of Jones Reagent:** Slowly add the Jones reagent dropwise from the dropping funnel to the stirred solution of the alcohol. The reaction is exothermic, so the addition rate should be controlled to keep the temperature below  $20^\circ\text{C}$ . The color of the reaction mixture will

change from orange-red to green, indicating the oxidation of the alcohol and the reduction of Cr(VI) to Cr(III).

- Reaction Monitoring: Monitor the progress of the reaction by thin-layer chromatography (TLC).
- Quenching the Reaction: Once the reaction is complete, quench the excess Jones reagent by the dropwise addition of isopropyl alcohol until the orange-red color disappears completely and a green precipitate is formed.
- Work-up:
  - Remove the acetone under reduced pressure using a rotary evaporator.
  - Add water to the residue and transfer the mixture to a separatory funnel.
  - Extract the aqueous layer with diethyl ether (3x).
  - Combine the organic extracts and wash them sequentially with saturated sodium bicarbonate solution and brine.
  - Dry the organic layer over anhydrous magnesium sulfate.
- Purification: Filter off the drying agent and concentrate the filtrate using a rotary evaporator to obtain the crude **3-Ethyl-4-octanone**. Purify the crude product by distillation under reduced pressure.

Safety Precautions: Jones reagent is highly corrosive and carcinogenic. All manipulations should be performed in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.

Below is a diagram illustrating the general workflow for this synthesis.



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A general workflow for the synthesis of **3-Ethyl-4-octanone**.

## Biological Activity and Signaling Pathways

As of the current literature review, there are no specific studies detailing the biological activity, mechanism of action, or signaling pathways of **3-Ethyl-4-octanone**. The primary focus of research on this compound has been its application as a synthetic intermediate and in the fragrance industry.[2]

However, it is pertinent to consider the known biological activities of structurally similar compounds and the general roles of volatile organic compounds (VOCs) and ketones in biological systems to provide a framework for potential future research.

## Biological Activity of the Isomer 3-Octanone

The isomer of **3-Ethyl-4-octanone**, 3-octanone, has been identified as a volatile compound produced by various fungi and plants.[8] Notably, 3-octanone has been shown to possess nematocidal (roundworm-killing) properties, acting as a toxin produced by the oyster mushroom (*Pleurotus ostreatus*).[8] This suggests that simple aliphatic ketones can have specific and potent biological effects. Furthermore, 3-octanone is recognized as a flavor and fragrance ingredient.[8] Safety assessments of 3-octanone have been conducted, evaluating its genotoxicity, and repeated dose toxicity, often using read-across data from similar ketones like 2-heptanone.[9]

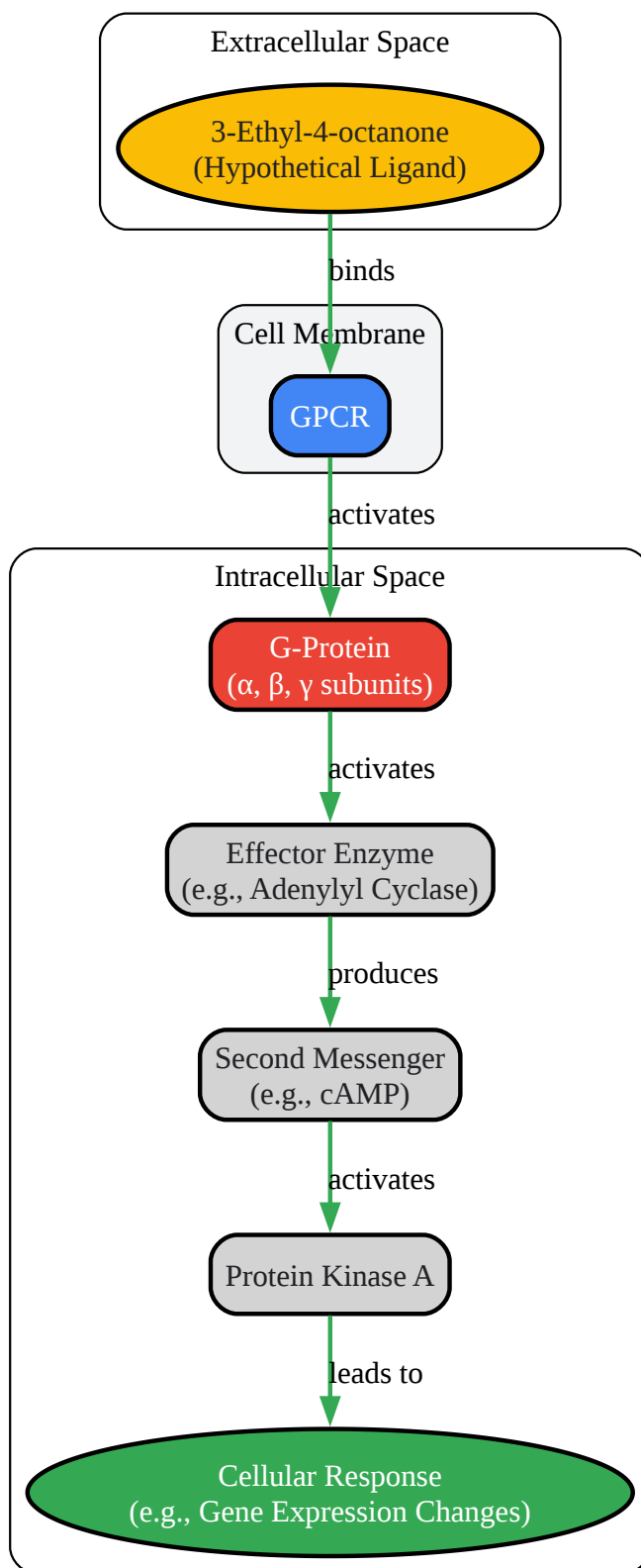
## Potential Roles of VOCs and Ketones in Biological Signaling

Volatile organic compounds are increasingly recognized as important signaling molecules in various biological systems. They can act as infochemicals, mediating interactions between organisms. In mammals, endogenous ketones, such as  $\beta$ -hydroxybutyrate and acetoacetate (ketone bodies), are well-known alternative energy sources for the brain and other tissues during periods of fasting or carbohydrate restriction. Beyond their metabolic role, ketone bodies are now understood to act as signaling molecules, influencing cellular processes such as inflammation, oxidative stress, and gene expression through epigenetic modifications.

Given the structural similarities to other biologically active ketones and its nature as a VOC, it is plausible that **3-Ethyl-4-octanone** could have unexplored biological roles. Future research could investigate its potential as a biomarker for specific metabolic states or diseases, or explore its interactions with olfactory receptors and other cellular targets.

## Hypothetical Signaling Pathway Interaction

While no specific signaling pathway has been identified for **3-Ethyl-4-octanone**, many small molecule VOCs exert their effects through interactions with cell surface receptors, such as G-protein coupled receptors (GPCRs). The following diagram illustrates a generic GPCR signaling cascade, which represents a potential, though currently unproven, mechanism through which a compound like **3-Ethyl-4-octanone** could initiate a cellular response.



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A hypothetical GPCR signaling pathway for a VOC.

Disclaimer: The signaling pathway depicted above is a generalized representation and has not been experimentally validated for **3-Ethyl-4-octanone**. It serves as a conceptual model for how a volatile organic compound might interact with a cell.

## Conclusion

**3-Ethyl-4-octanone** is a well-characterized volatile organic compound with established applications in the flavor and fragrance industries and as a synthetic intermediate. Its physicochemical properties are well-documented, and its synthesis via the oxidation of 3-ethyl-4-octanol is a standard laboratory procedure. However, a significant knowledge gap exists regarding its biological activity and mechanism of action. Future research into the potential biological roles of **3-Ethyl-4-octanone**, particularly in the context of its structural similarity to other bioactive ketones and the growing understanding of VOCs as signaling molecules, could open new avenues for its application in pharmacology and drug development.

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